

An In-depth Technical Guide to the Physical Properties of Disperse Orange 1

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Orange 1

Cat. No.: B1670848

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This technical guide provides a detailed overview of the key physical properties of the monoazo dye, **Disperse Orange 1**. Aimed at researchers, scientists, and professionals in drug development, this document outlines its melting point and Colour Index number, provides a standard experimental protocol for melting point determination, and presents a logical workflow for the physical characterization of such compounds.

Core Physical Properties

Disperse Orange 1, a water-insoluble azo dye, is utilized in the dyeing of polyester and acetate fibers. Its identification and characterization are crucial for its application and for safety assessments.

The primary physical constants for **Disperse Orange 1** are summarized in the table below. It is important to note the variation in reported melting points across different sources, which may be attributed to the purity of the sample or the experimental conditions used for determination.

Physical Property	Value	Source(s)
Melting Point	151 °C	[1][2]
160 °C	[2][3]	
Colour Index (C.I.) Number	11080	[1]
Molecular Formula	C ₁₈ H ₁₄ N ₄ O ₂	
Molecular Weight	318.33 g/mol	
Appearance	Brownish powder/flake	
Solubility	Soluble in most organic solvents	

Experimental Protocols

A precise determination of the melting point is fundamental in verifying the purity of a crystalline solid. Below is a detailed, generalized methodology for this procedure.

This protocol describes the standard procedure for determining the melting point range of a solid organic compound using a capillary melting point apparatus.

Materials and Equipment:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar digital device)
- Capillary tubes (sealed at one end)
- Sample of **Disperse Orange 1** (finely powdered)
- Spatula
- Watch glass
- Mortar and pestle (if sample is not a fine powder)

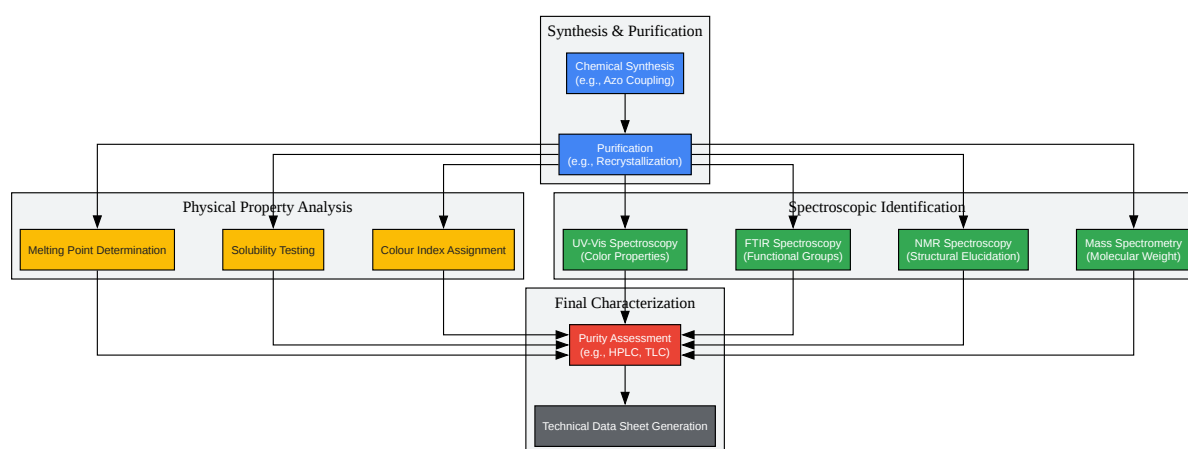
Procedure:

- Sample Preparation:
 - Place a small amount of the **Disperse Orange 1** sample on a clean, dry watch glass.
 - If necessary, crush the sample into a fine, uniform powder using a mortar and pestle.
 - Tap the open end of a capillary tube into the powdered sample to pack a small amount of the solid into the tube. A sample height of 2-3 mm is ideal.
 - Invert the tube and tap it gently on a hard surface to cause the solid to fall to the bottom, sealed end of the tube.
- Apparatus Setup:
 - Ensure the melting point apparatus is clean and calibrated.
 - Insert the packed capillary tube into the sample holder of the apparatus.
 - Set the initial temperature to approximately 15-20 °C below the expected melting point (based on literature values, e.g., start at ~130 °C).
 - Set the heating rate (ramp rate) to a slow value, typically 1-2 °C per minute, to ensure thermal equilibrium is maintained. A slower ramp rate leads to a more accurate determination.
- Melting Point Observation:
 - Observe the sample through the magnifying eyepiece.
 - Record the temperature at which the first drop of liquid appears. This is the onset of melting.
 - Continue to observe and record the temperature at which the entire solid sample has completely transformed into a clear liquid. This is the completion of melting.
 - The two recorded temperatures constitute the melting point range.
- Post-Measurement:

- Allow the apparatus to cool before performing another measurement.
- For high accuracy, repeat the measurement with two more samples. The results should be consistent within a narrow range for a pure substance.

Visualization of Characterization Workflow

The following diagram illustrates a logical workflow for the physical and chemical characterization of a dye substance like **Disperse Orange 1**.



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Caption: Workflow for the Characterization of a Dye.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Disperse Orange 1]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670848#disperse-orange-1-physical-properties-melting-point-and-color-index]

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